

# "Reactive yellow 3 chemical properties and structure"

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# Reactive Yellow 3: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**Reactive Yellow 3**, also identified by its Colour Index name C.I. 13245, is a synthetic monoazo reactive dye.[1] This technical guide provides a detailed overview of its chemical and physical properties, molecular structure, synthesis, and general application protocols. The information is intended to support research and development activities requiring a thorough understanding of this compound.

# **Chemical Structure and Properties**

**Reactive Yellow 3** is characterized by a single azo bond within its molecular structure.[1] The molecule contains sulfonic acid groups, which confer water solubility, and a reactive chlorotriazine group that enables covalent bond formation with hydroxyl groups on cellulosic fibers.

### **Chemical Structure**

The precise chemical structure of **Reactive Yellow 3** can be represented by the following diagram.



## **Physicochemical Properties**

A summary of the key physicochemical properties of **Reactive Yellow 3** is presented in the table below.

Property	Value	Source(s)
IUPAC Name	Sodium 3-[[4-(acetylamino)-2- aminophenyl]azo]-4- hydroxynaphthalene-1- sulfonate	N/A
CAS Number	6539-67-9	[1][2]
Colour Index	C.I. 13245	[1]
Molecular Formula	C21H15ClN8Na2O7S2	[1]
Molecular Weight	636.96 g/mol	[1]
Appearance	Deep yellow powder	[1][2]
Solubility	Soluble in water (15 g/L at 50 °C)	[1][2]
Density	1.81 g/cm³ (Predicted)	[2]
рКа	-0.71 ± 0.40 (Predicted)	[2]
UV-Vis λmax	410 nm, 420 nm, 446 nm	N/A

### **Spectral Data**

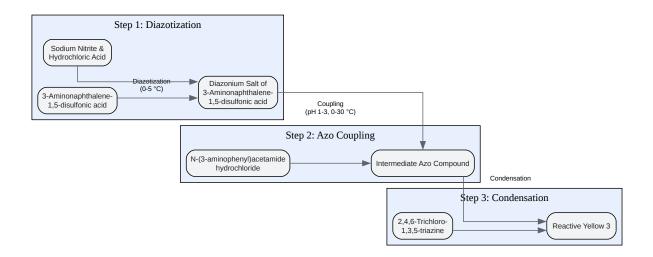
- UV-Visible Spectroscopy: The maximum absorption wavelength (λmax) for Reactive Yellow
  3 in aqueous solution is reported to be around 410-446 nm. The dye appears as a red light yellow.[1]
- Infrared (IR) and Nuclear Magnetic Resonance (NMR) Spectroscopy: Detailed public data for IR and NMR spectra of Reactive Yellow 3 are not readily available. Such analyses would be valuable for detailed structural confirmation and purity assessment.



# Synthesis of Reactive Yellow 3

The synthesis of **Reactive Yellow 3** involves a multi-step process, beginning with diazotization, followed by a coupling reaction and subsequent condensation.

## **Synthesis Workflow**



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